

Naphthalene-1,5-disulfonic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Armstrong acid

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Naphthalene-1,5-disulfonic acid, also known as Armstrong's acid, is a fluorescent organic compound that serves as a crucial intermediate in the synthesis of dyes and other organic molecules.^{[1][2]} This technical guide provides an in-depth overview of its chemical properties, synthesis, and key reactions, presenting quantitative data in a structured format for easy reference.

Core Chemical and Physical Properties

Naphthalene-1,5-disulfonic acid is a colorless, crystalline solid typically obtained as a tetrahydrate.^{[1][2]} It is a strong acid, a characteristic shared with other sulfonic acids.^[1] The anhydrous form can be obtained by heating the tetrahydrate.^[2]

Table 1: Physical and Chemical Properties of Naphthalene-1,5-disulfonic Acid

Property	Value	Source(s)
Molecular Formula	$C_{10}H_8O_6S_2$	[2]
Molecular Weight	288.3 g/mol	[2]
Appearance	Crystals or plates, White powder	[2] [3]
Melting Point (Anhydrous)	240–245 °C	[2]
Dehydration Temperature	125 °C (loses water of hydration)	[2]
Water Solubility	90.52 g/L at 25 °C	[2]
pKa (Predicted)	-0.60 ± 0.40	[2]
pH	2.4 (1 g/L in H ₂ O at 20 °C)	[2]

Synthesis of Naphthalene-1,5-disulfonic Acid

The primary industrial method for the synthesis of Naphthalene-1,5-disulfonic acid is the disulfonation of naphthalene using oleum (fuming sulfuric acid).[\[1\]](#)[\[2\]](#) The reaction conditions are controlled to favor the formation of the 1,5-isomer.

Experimental Protocol: Disulfonation of Naphthalene

This protocol is a generalized procedure based on common industrial practices.

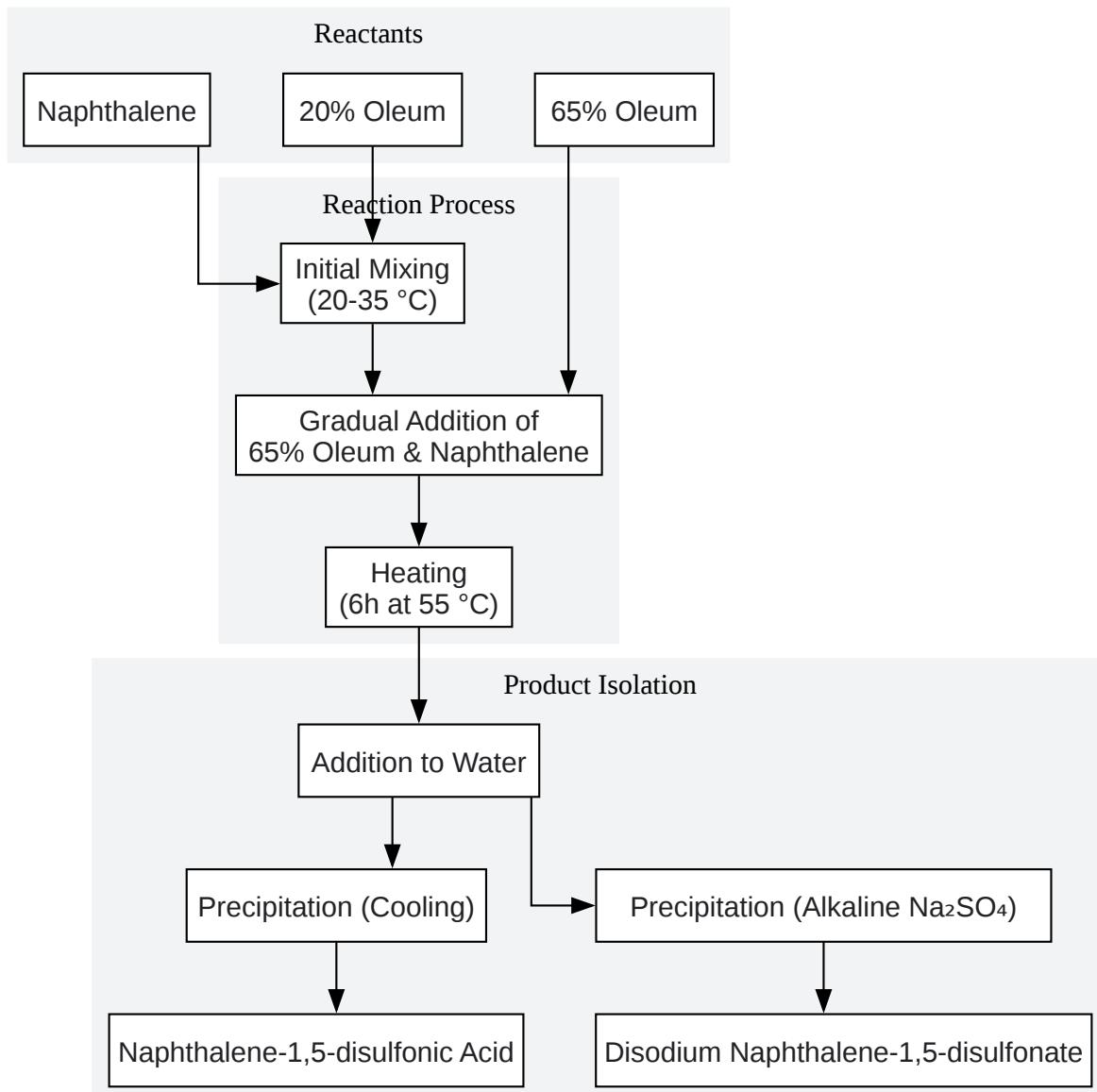
Materials:

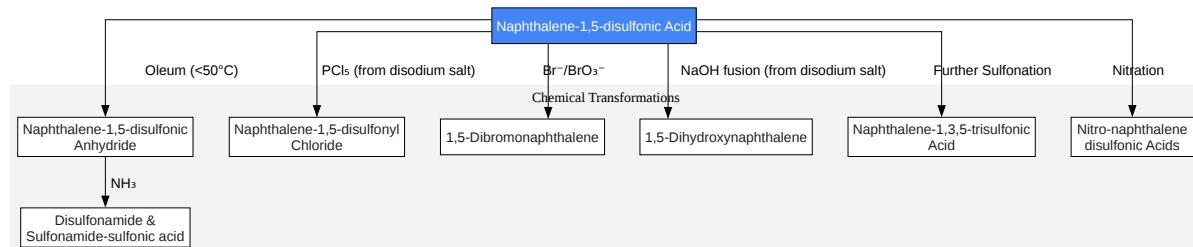
- Naphthalene
- 20% Oleum ($H_2SO_4 \cdot SO_3$)
- 65% Oleum
- Water
- Alkaline sodium sulfate (for precipitation of the disodium salt, optional)

Procedure:

- Naphthalene is initially mixed with 20% oleum at a temperature of 20–35 °C.[2]
- Gradual and alternate additions of 65% oleum and more naphthalene are made to the reaction mixture.[2]
- The mixture is then heated for 6 hours at 55 °C to ensure the completion of the disulfonation. [2]
- Following the reaction, the mixture is added to water.[2]
- The product, Naphthalene-1,5-disulfonic acid, can be precipitated as the free acid by cooling the aqueous solution.[2]
- Alternatively, the disodium salt can be precipitated by the addition of alkaline sodium sulfate. [2]
- The isolated yield is approximately 53%. The filtrate can be processed to recover the 1,6-disulfonic acid isomer.[2]

Diagram 1: Synthesis Workflow of Naphthalene-1,5-disulfonic Acid



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- To cite this document: BenchChem. [Naphthalene-1,5-disulfonic Acid: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1629443#naphthalene-1-5-disulfonic-acid-chemical-properties>

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